

A Technical Guide to Monononyl Phthalate-d4: Physicochemical Characteristics and Analytical Applications

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Compound of Interest

Compound Name: *Monononyl Phthalate-d4*

Cat. No.: *B1152477*

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This guide provides an in-depth overview of the physicochemical characteristics of **Monononyl Phthalate-d4**, a critical component in modern analytical chemistry. It details its properties, its essential role as a deuterated internal standard in mass spectrometry, and the experimental protocols for its application.

Core Physicochemical Characteristics

Monononyl Phthalate-d4 is a deuterated form of Monononyl Phthalate, where four hydrogen atoms on the benzene ring have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis.^{[1][2]} Its physical and chemical properties are nearly identical to its non-deuterated counterpart, with the key difference being its molecular weight.

The table below summarizes the key physicochemical data for **Monononyl Phthalate-d4**.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₀ D ₄ O ₄	[3][4][5]
Molecular Weight	296.39 g/mol	[3][5]
Unlabeled CAS Number	24539-59-1	[3][4]
Appearance	White to Off-White Solid	[6]
Melting Point	42 - 44°C	[6]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[6]
Storage Temperature	Refrigerator	[6]

The Role of Deuterated Internal Standards in Quantitative Analysis

In quantitative analysis, particularly with liquid chromatography-mass spectrometry (LC-MS), achieving accuracy and precision is paramount.^[1] Deuterated internal standards are considered the "gold standard" because they exhibit nearly identical chemical and physical behavior to the analyte of interest.^{[1][7][8]}

By introducing a known amount of **Monononyl Phthalate-d4** into a sample at the beginning of the preparation process, it acts as a perfect mimic for the endogenous Monononyl Phthalate.^[1] Any loss of the target analyte during sample extraction, cleanup, or variations in ionization efficiency within the mass spectrometer is mirrored by the deuterated standard.^{[1][7]} This allows for highly accurate quantification because the ratio of the analyte's signal to the internal standard's signal remains constant, correcting for potential errors.^[7]

The workflow for using a deuterated internal standard is a foundational process in bioanalytical and environmental testing.

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